

Spectroscopic Characterization of Indane-5-sulfonamide: A Technical Guide

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Compound of Interest

Compound Name: *Indane-5-sulfonamide*

CAS No.: *35203-93-1*

Cat. No.: *B1295167*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **Indane-5-sulfonamide** (CAS No: 35203-93-1), a key intermediate in medicinal chemistry and drug development.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development, offering in-depth analysis of the expected Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data for this compound. While direct experimental spectra are not presented, this guide synthesizes established principles of spectroscopy and data from analogous compounds to provide a robust predictive framework for the characterization of **Indane-5-sulfonamide**. The methodologies, data interpretation, and experimental protocols are detailed to ensure scientific integrity and practical applicability in a laboratory setting.

Introduction to Indane-5-sulfonamide

Indane-5-sulfonamide, with the systematic IUPAC name 2,3-dihydro-1H-indene-5-sulfonamide, is a bicyclic aromatic sulfonamide.^[2] Its structure, comprised of an indane moiety fused to a benzene ring bearing a sulfonamide group, makes it a valuable scaffold in the design

of various therapeutic agents. Sulfonamides, as a class, are known for a wide range of biological activities, and the indane core provides a rigid framework that can be functionalized to interact with specific biological targets.^[2]

A thorough understanding of the spectroscopic characteristics of **Indane-5-sulfonamide** is paramount for its unambiguous identification, purity assessment, and quality control during synthesis and formulation. This guide will delve into the theoretical underpinnings and practical aspects of its characterization by ¹H NMR, ¹³C NMR, and IR spectroscopy.

Molecular Structure and Key Features

The molecular structure of **Indane-5-sulfonamide** is foundational to interpreting its spectroscopic data.

Molecular Formula: C₉H₁₁NO₂S^[2]

Molecular Weight: 197.26 g/mol ^[2]

CAS Number: 35203-93-1^[2]

Caption: Molecular structure of **Indane-5-sulfonamide**.

Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ¹H NMR Spectral Data

The predicted ¹H NMR spectrum of **Indane-5-sulfonamide** in a suitable solvent like DMSO-d₆ would exhibit distinct signals corresponding to the aromatic, aliphatic, and sulfonamide protons.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic H (H-4)	~7.7	d	1H
Aromatic H (H-6)	~7.6	s	1H
Aromatic H (H-7)	~7.4	d	1H
Sulfonamide (-SO ₂ NH ₂)	~7.3	s (broad)	2H
Aliphatic (-CH ₂ -, H-1, H-3)	~2.9	t	4H
Aliphatic (-CH ₂ -, H-2)	~2.1	p	2H

Note: Chemical shifts are predictive and can vary based on solvent and experimental conditions. Multiplicity: s = singlet, d = doublet, t = triplet, p = pentet.

Interpretation of the ¹H NMR Spectrum

- Aromatic Region (δ 7.3-7.8 ppm):** The three protons on the benzene ring will appear in this region. The specific substitution pattern will lead to a characteristic splitting pattern.
- Sulfonamide Protons (δ ~7.3 ppm):** The two protons of the -SO₂NH₂ group are expected to appear as a broad singlet. The chemical shift of these protons can be concentration-dependent and they are exchangeable with D₂O.
- Aliphatic Region (δ 2.0-3.0 ppm):** The three methylene (-CH₂) groups of the indane moiety will resonate in this region. The protons on C-1 and C-3 are chemically equivalent, as are the protons on C-2. This will result in two distinct signals, a triplet for the four protons at C-1 and C-3, and a pentet for the two protons at C-2, due to coupling with the adjacent methylene groups.

Experimental Protocol for ¹H NMR Spectroscopy



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Caption: Workflow for acquiring a ^1H NMR spectrum.

- **Sample Preparation:** Accurately weigh 5-10 mg of **Indane-5-sulfonamide** and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3) in an NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- **Data Acquisition:** Acquire the Free Induction Decay (FID) using standard pulse sequences. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Apply a Fourier transform to the FID to obtain the frequency-domain spectrum. Perform phase and baseline corrections.
- **Spectral Analysis:** Integrate the signals and determine the chemical shifts and coupling constants.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule.

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum of **Indane-5-sulfonamide** is predicted to show nine distinct signals, corresponding to the nine carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Aromatic C (quaternary, C-5)	~145
Aromatic C (quaternary, C-3a, C-7a)	~140-143
Aromatic C (CH, C-4, C-6, C-7)	~120-130
Aliphatic C (-CH ₂ -, C-1, C-3)	~32
Aliphatic C (-CH ₂ -, C-2)	~25

Note: Chemical shifts are predictive and can vary based on solvent and experimental conditions.

Interpretation of the ¹³C NMR Spectrum

- Aromatic Region (δ 120-150 ppm):** The six carbons of the benzene ring will resonate in this region. The carbon atom attached to the sulfonamide group (C-5) and the quaternary carbons of the fused ring system (C-3a and C-7a) are expected to be the most downfield.
- Aliphatic Region (δ 20-35 ppm):** The three methylene carbons of the indane moiety will appear in this upfield region.

Experimental Protocol for ¹³C NMR Spectroscopy

The experimental protocol for ¹³C NMR is similar to that of ¹H NMR, with the primary difference being the observation frequency and the use of proton decoupling to simplify the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Spectral Data

The IR spectrum of **Indane-5-sulfonamide** is expected to show characteristic absorption bands for the N-H bonds of the sulfonamide, the S=O bonds, and the aromatic and aliphatic C-H bonds.

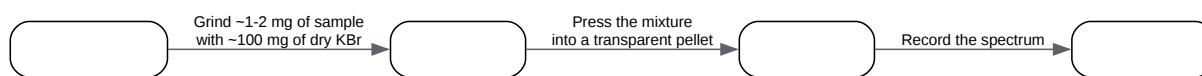
Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H stretch (sulfonamide)	3400-3200	Medium
Aromatic C-H stretch	3100-3000	Medium
Aliphatic C-H stretch	3000-2850	Medium
S=O stretch (asymmetric)	1350-1300	Strong
S=O stretch (symmetric)	1170-1140	Strong
Aromatic C=C stretch	1600-1450	Medium

Note: Wavenumbers are predictive and can be influenced by the physical state of the sample (e.g., KBr pellet, solution).

Interpretation of the IR Spectrum

- **N-H Stretching:** The presence of two bands in the 3400-3200 cm⁻¹ region would be indicative of the symmetric and asymmetric stretching of the primary sulfonamide N-H bonds.
- **C-H Stretching:** The region just above 3000 cm⁻¹ will show absorptions due to the aromatic C-H stretches, while the region just below 3000 cm⁻¹ will be dominated by the aliphatic C-H stretches of the indane moiety.
- **S=O Stretching:** Two strong absorption bands between 1350-1300 cm⁻¹ and 1170-1140 cm⁻¹ are the characteristic signature of the asymmetric and symmetric stretching vibrations of the sulfonyl group, respectively.
- **Aromatic C=C Stretching:** Absorptions in the 1600-1450 cm⁻¹ region are characteristic of the carbon-carbon double bond stretching within the aromatic ring.

Experimental Protocol for IR Spectroscopy (KBr Pellet Method)



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Caption: Workflow for acquiring an IR spectrum using the KBr pellet method.

- Sample Preparation: Grind 1-2 mg of **Indane-5-sulfonamide** with approximately 100 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.
- Pellet Formation: Transfer the finely ground powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of the IR spectrometer and record the spectrum.
- Spectral Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Conclusion

The spectroscopic characterization of **Indane-5-sulfonamide** by NMR and IR techniques provides a detailed and unambiguous confirmation of its molecular structure. This guide has outlined the predicted spectral data based on established principles and data from related compounds. The provided experimental protocols offer a standardized approach for obtaining high-quality spectra. For any researcher working with this compound, a thorough understanding of its spectroscopic fingerprint is essential for ensuring the integrity and success of their scientific endeavors.

References

- PubChem. **Indane-5-sulfonamide**. National Center for Biotechnology Information. [[Link](#)]
- Wikipedia. **Indane-5-sulfonamide**. [[Link](#)]

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Sources

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